AS-604850: A Comparative Guide to its Specificity Against PI3K Isoforms

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Compound of Interest

Compound Name:	*AS-604850*
CAS No.:	*1287781-75-2*
Cat. No.:	*B7899884*

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For researchers and professionals in drug development, understanding the isoform-specific activity of phosphoinositide 3-kinase (PI3K) inhibitors is paramount. This guide provides a detailed comparison of **AS-604850**'s inhibitory activity against the four Class I PI3K isoforms: α, β, γ, and δ. The data presented herein is compiled from publicly available experimental results to facilitate an objective assessment of **AS-604850**'s selectivity profile.

Quantitative Comparison of Inhibitory Activity

The inhibitory potency of **AS-604850** against the different PI3K isoforms is most effectively compared using their half-maximal inhibitory concentration (IC50) values. The following table summarizes these values, demonstrating the compound's significant selectivity for the PI3Kγ isoform.

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PI3K Isoform	IC50 (μM)	Selectivity vs. PI3Kγ
PI3Kα	4.5[1][2]	18-fold[1][3]
PI3Kβ	>20[1]	>80-fold
PI3Kγ	0.25	-
PI3Kδ	>20	>80-fold

AS-604850 is an ATP-competitive inhibitor of PI3Kγ with a reported Ki value of 0.18 μM.

PI3K Signaling Pathway and **AS-604850**'s Point of Intervention

The PI3K signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and motility. The diagram below illustrates the canonical PI3K/Akt/mTOR signaling cascade and highlights the inhibitory action of **AS-604850** on the PI3Kγ isoform.

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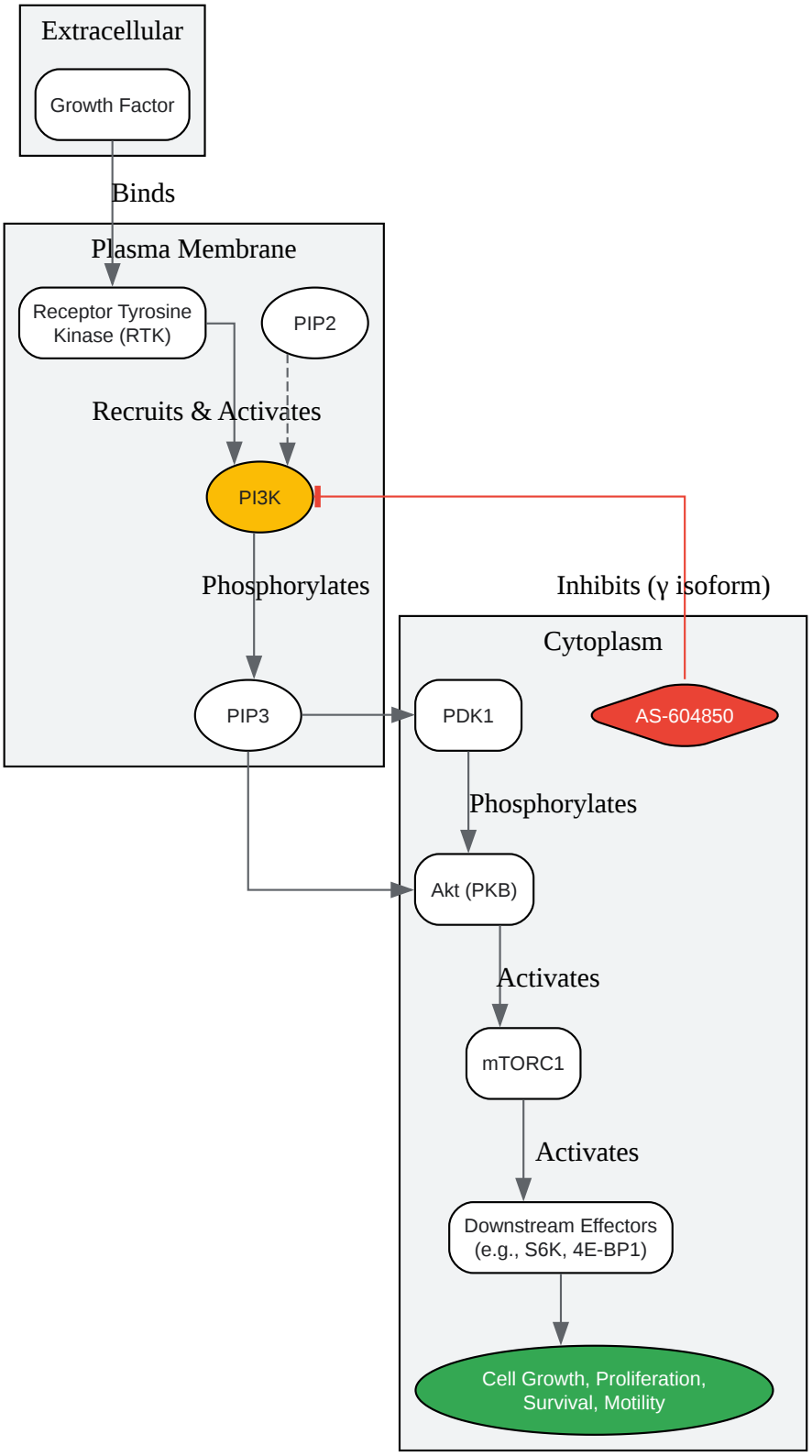

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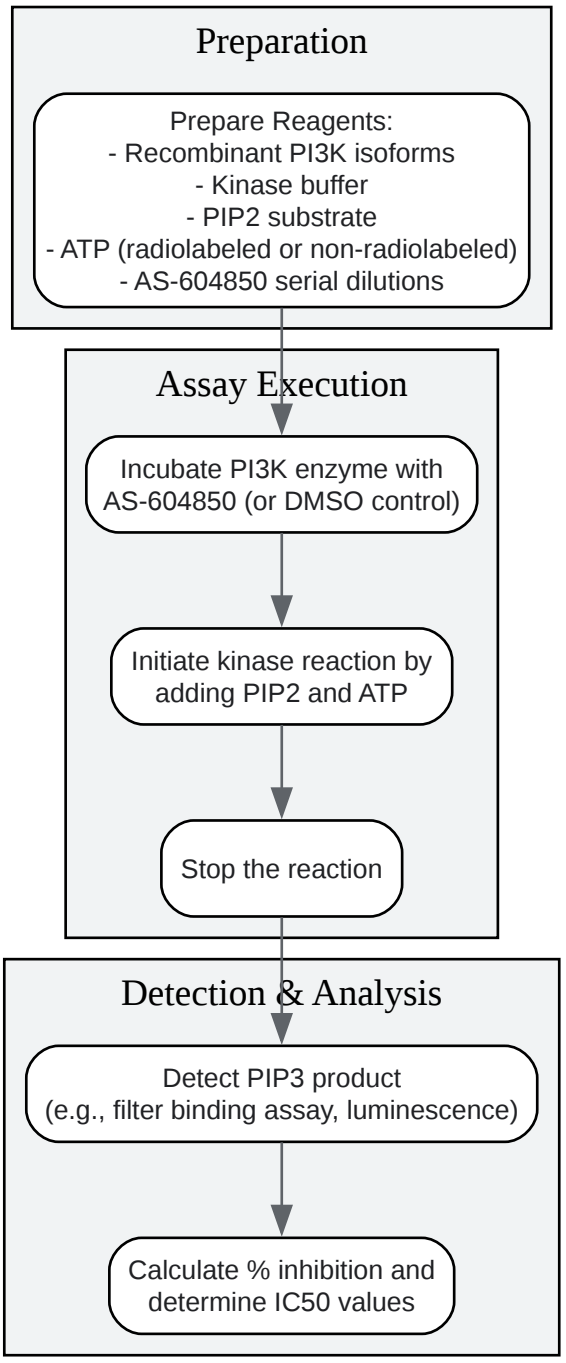

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